

Safety and handling of 2,4-Dichloro-1,3,5-triazine

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Compound of Interest

Compound Name: **2,4-Dichloro-1,3,5-triazine**

Cat. No.: **B113473**

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An In-Depth Technical Guide to the Safe Handling of **2,4-Dichloro-1,3,5-triazine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols, handling procedures, and hazard information for **2,4-dichloro-1,3,5-triazine**. The information is intended to equip laboratory personnel with the knowledge required to work with this chemical safely and effectively.

Chemical and Physical Properties

2,4-Dichloro-1,3,5-triazine is a chlorinated derivative of 1,3,5-triazine.^[1] Understanding its fundamental properties is crucial for safe handling.

Property	Value	Reference(s)
CAS Number	2831-66-5	[2] [3]
Molecular Formula	C ₃ HCl ₂ N ₃	[2] [3]
Molar Mass	149.96 g/mol	[2]
Appearance	White to almost white powder or crystals	[1]
Density (Predicted)	1.612 ± 0.06 g/cm ³	[3]
Melting Point	54.0 - 58.0 °C	
Boiling Point	102 °C / 75 mmHg	[3]
Synonyms	Dichloro-s-triazine	[2]

Hazard Identification and Classification

This compound is classified as hazardous and requires careful handling to avoid exposure.[\[2\]](#)
[\[4\]](#) The primary hazards are associated with its corrosive and irritant nature.[\[2\]](#)[\[5\]](#)

Hazard Class	GHS Code	Description	Reference(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[2] [6]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[2]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[2]
Skin Corrosion/Irritation	H315	Causes skin irritation	[2] [6]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[2]
Skin Sensitization	H317	May cause an allergic skin reaction	[2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[2] [6]

Safe Handling and Storage Procedures

Adherence to strict safety protocols is mandatory to prevent exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: All work with **2,4-dichloro-1,3,5-triazine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[8\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is essential to prevent personal contact.[\[4\]](#)[\[7\]](#)

Scenario	Eye/Face Protection	Skin/Body Protection	Respiratory Protection	Reference(s)
Routine Laboratory Use	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., nitrile, neoprene), standard lab coat.	Not generally required when handled in a certified chemical fume hood.	[7]
Handling Outside Fume Hood	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves, lab coat. An apron is recommended if splashing is a risk.	A NIOSH-approved respirator with an organic vapor cartridge is recommended.	[7]
Spill Cleanup	Chemical splash goggles and a face shield.	Chemical-resistant gloves, chemical-resistant apron or suit, and appropriate footwear.	A NIOSH-approved respirator with an organic vapor cartridge.	[7]

General Handling Practices

- Avoid all personal contact with the substance, including inhalation of dust or fumes.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Wash hands thoroughly with soap and water after handling.[4]
- Keep containers securely sealed when not in use to prevent moisture contact.[4]
- Avoid physical damage to containers.[4]

- Use good occupational work practices and observe all manufacturer storage and handling recommendations.[\[4\]](#)

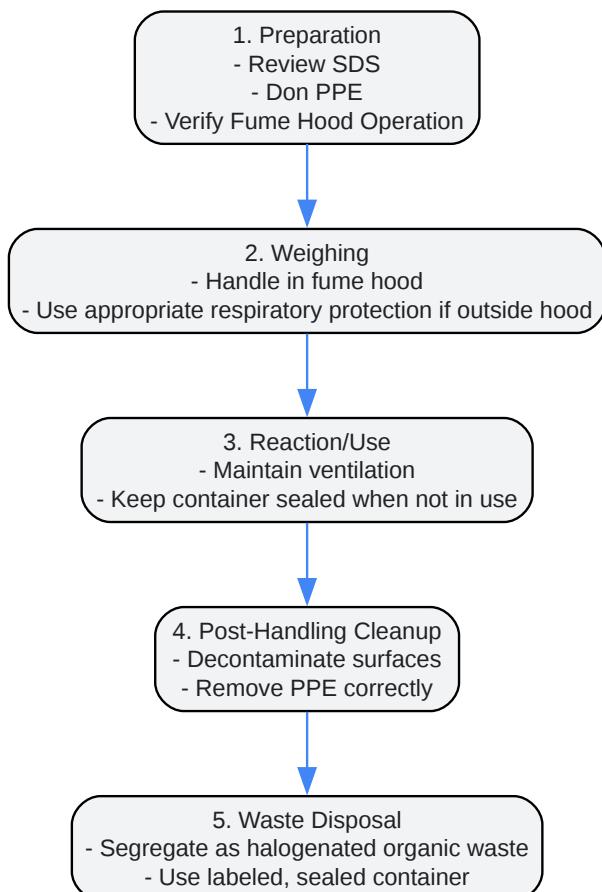


Diagram 1: Standard Laboratory Handling Workflow

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Caption: Diagram 1: Standard Laboratory Handling Workflow

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Remove the individual from the contaminated area to fresh air. Lay the patient down and keep them warm and rested. Seek immediate medical attention.	[4][9]
Skin Contact	Immediately flush the skin and hair with running water and soap if available. Remove all contaminated clothing. Seek medical attention if irritation develops or persists.	[4][9]
Eye Contact	Immediately rinse the eyes with fresh, running water for at least 15 minutes. Ensure complete irrigation by keeping eyelids apart. Seek immediate medical attention.	[4][9]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and then provide water to drink slowly. Observe the patient carefully and seek immediate medical advice.	[4][10]

Spill Response Protocol

- Minor Spills: Remove all ignition sources. Clean up spills immediately, avoiding contact with skin and eyes. Use dry clean-up procedures (e.g., sweeping or vacuuming) to prevent dust generation. Place the spilled material into a suitable, labeled container for waste disposal.[4]
- Major Spills: Evacuate the area and move upwind.[4] Alert the fire brigade or emergency response team, informing them of the hazard's location and nature.[4] Only trained personnel

wearing full protective clothing, including breathing apparatus, should handle the cleanup. Contain the spill using sand, earth, or vermiculite and prevent it from entering drains or water courses.^[4]

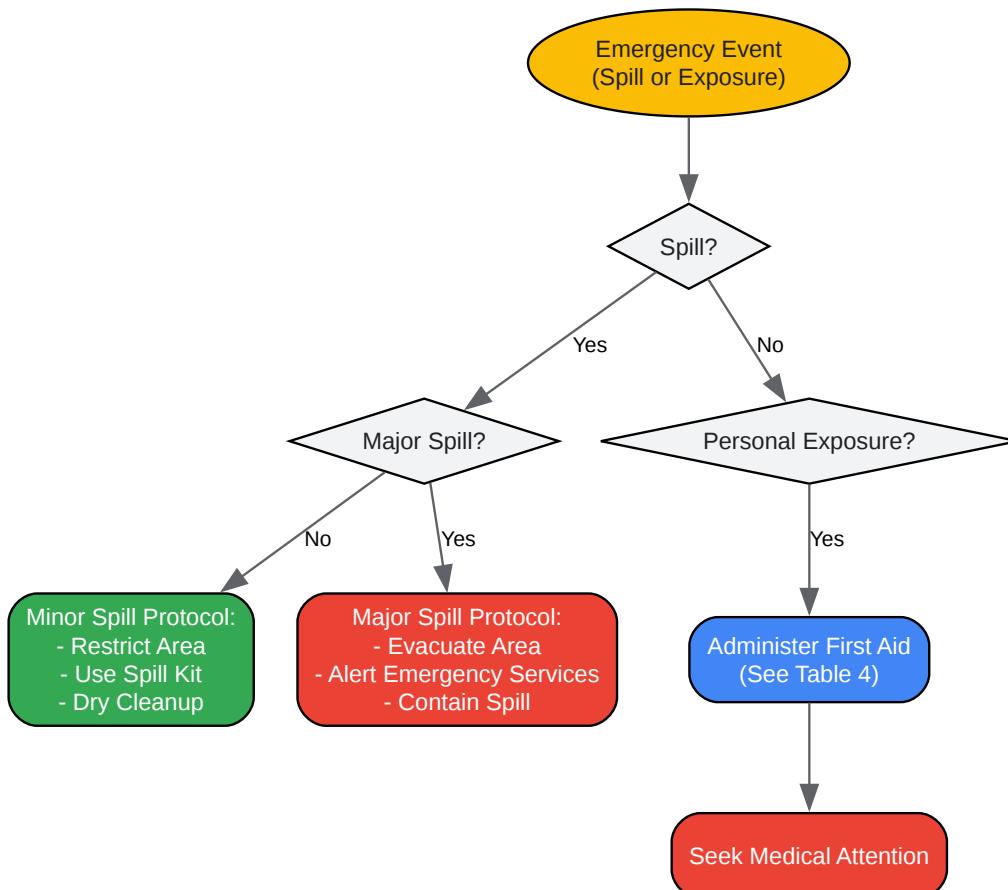


Diagram 2: Emergency Response Workflow

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Caption: Diagram 2: Emergency Response Workflow

Reactivity and Disposal

- Chemical Stability and Reactivity: The compound is unstable in the presence of incompatible materials and may react with moisture.^[4] It is incompatible with strong oxidizing agents, strong acids, alcohols, and amines.^{[8][11]} Hazardous decomposition products from fire include carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.^[8]

- Waste Disposal Protocol: Dispose of **2,4-dichloro-1,3,5-triazine** as halogenated organic waste.^[7] Use a designated, leak-proof, and clearly labeled hazardous waste container made of high-density polyethylene (HDPE).^[7] Empty containers should be triple-rinsed with a suitable solvent like acetone or ethanol, with the rinsate collected in the hazardous waste container.^[7]

Experimental Protocol Example: Handling in a Synthetic Chemistry Context

This protocol outlines a general procedure for using **2,4-dichloro-1,3,5-triazine** as a reagent in a nucleophilic substitution reaction, adapted from procedures for the related compound, 2,4,6-trichloro-1,3,5-triazine.^{[12][13]}

Objective: To safely handle **2,4-dichloro-1,3,5-triazine** during a laboratory-scale chemical synthesis.

Materials:

- **2,4-Dichloro-1,3,5-triazine**
- Anhydrous solvent (e.g., Dichloromethane (DCM) or Acetone)
- Base (e.g., N,N-diisopropylethylamine - DIEA)
- Nucleophile
- Three-necked round-bottom flask
- Mechanical stirrer, static nitrogen inlet, addition funnel
- Ice bath

Methodology:

- System Preparation: Assemble a three-necked, round-bottomed flask equipped with a mechanical stirrer and a static nitrogen inlet in a chemical fume hood.^[12]

- Reagent Charging: Charge the flask with the calculated amount of **2,4-dichloro-1,3,5-triazine** and the anhydrous solvent (e.g., DCM).[13]
- Inert Atmosphere and Cooling: Purge the flask with nitrogen to establish an inert atmosphere. Place the flask in an ice bath and stir the resulting solution, allowing it to cool to 0 °C.[12][13]
- Nucleophile Addition: In a separate flask, prepare a solution of the nucleophile and the base (e.g., DIEA) in the same anhydrous solvent.[13]
- Controlled Reaction: Using an addition funnel, add the nucleophile/base solution dropwise to the cooled, stirring triazine solution. Maintain the internal temperature at or below the target reaction temperature (e.g., 2-5 °C) throughout the addition.[12]
- Reaction Monitoring: Stir the reaction at 0 °C and monitor its progress by an appropriate method, such as Thin Layer Chromatography (TLC), until the starting material is consumed. [13]
- Workup: Upon completion, proceed with the appropriate aqueous workup to quench the reaction and remove salts. For example, dilute the reaction mixture with DCM and wash several times with water.[13]
- Cleanup: Decontaminate all glassware and equipment. Dispose of all chemical waste according to the protocol outlined in Section 5.

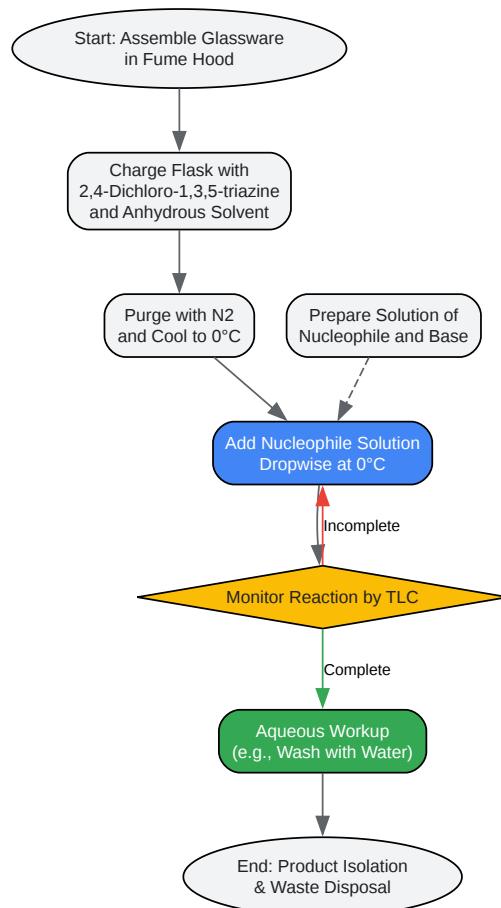


Diagram 3: Synthetic Reaction Workflow

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Caption: Diagram 3: Synthetic Reaction Workflow

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